

Standard Operating Procedure: Handling and Disposal of Urolithin C

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This document provides essential safety and logistical information for the handling and disposal of **Urolithin C** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and minimize environmental impact.

Disclaimer: No specific Safety Data Sheet (SDS) for **Urolithin C** is publicly available. The following procedures are based on the safety guidelines for Urolithin A, a structurally similar compound. It is imperative to handle **Urolithin C** with caution and treat it as a potentially hazardous substance.

Personal Protective Equipment (PPE)

All personnel handling **Urolithin C** must use the following personal protective equipment.



PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Tight-sealing with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant nitrile or neoprene gloves. Inspect for tears before use.
Body Protection	Laboratory Coat	Impervious clothing, such as a fully buttoned lab coat.
Respiratory Protection	Respirator	A NIOSH/MSHA-approved respirator is recommended if handling powders outside of a fume hood or if aerosolization is possible.

Handling and Storage

Urolithin C should be handled in a controlled laboratory environment to prevent exposure and contamination.

- Engineering Controls: Always handle Urolithin C powder in a chemical fume hood to avoid inhalation of dust.[1] Ensure that a safety shower and eyewash station are readily accessible.[1][2]
- Safe Handling Practices:
 - Avoid breathing dust, fumes, or vapors.[2]
 - Avoid contact with skin, eyes, and clothing.[1][3]
 - Do not eat, drink, or smoke in areas where Urolithin C is handled.[2]
 - Wash hands thoroughly after handling the compound.[2]
 - o Prepare solutions in a well-ventilated area.



• Storage: Store **Urolithin C** in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage as a powder, -20°C is recommended.[4] Solutions of **Urolithin C** are often unstable and should be prepared fresh.[4]

Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

- · Spill Response:
 - Evacuate personnel from the immediate area.
 - Wear full personal protective equipment, including respiratory protection.
 - Cover the spill with an absorbent, non-combustible material such as sand or vermiculite.
 - Carefully sweep up the material and place it into a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable decontamination solution.
 - Prevent spilled material from entering drains or waterways.
- First Aid Measures:
 - If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][2]
 - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[2]
 - In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
 - If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][2]

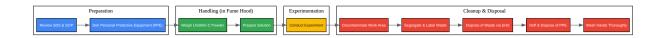


Disposal Plan

All waste containing **Urolithin C** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, absorbent materials) in a clearly labeled, sealed container for hazardous waste.
 - Collect all liquid waste (e.g., unused solutions) in a separate, clearly labeled, and sealed container for hazardous chemical waste.
- Disposal Route:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the proper disposal of the hazardous waste.
 - Do not dispose of **Urolithin C** down the drain or in the regular trash.

Workflow for Handling Urolithin C



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Caption: Workflow for the safe handling of **Urolithin C** from preparation to disposal.

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